Comparative Structural Analysis Guide: Methyl (5-nitro-1H-indol-1-yl)acetate

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Compound of Interest

Compound Name:	*methyl (5-nitro-1H-indol-1-yl)acetate*
Cat. No.:	*B8315675*

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Executive Summary

Topic: Structural determination of **Methyl (5-nitro-1H-indol-1-yl)acetate**. Context: In drug discovery, indole scaffolds are privileged structures. The specific functionalization at the N1 position (vs. C3) and the orientation of the 5-nitro group are critical for pharmacophore binding. This guide compares the efficacy of Single Crystal X-Ray Diffraction (SC-XRD) against Nuclear Magnetic Resonance (NMR) and Powder X-Ray Diffraction (PXRD) for definitively resolving this structure.

Verdict: While NMR is sufficient for routine connectivity checks, SC-XRD is the mandatory "Gold Standard" for publication and IP protection. It uniquely resolves the N1-alkylation regiochemistry with absolute certainty and maps the supramolecular

stacking interactions driven by the nitro group—data essential for solid-state formulation but invisible to solution-phase NMR.

Part 1: The Structural Challenge

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The synthesis of **methyl (5-nitro-1H-indol-1-yl)acetate** typically involves the alkylation of 5-nitroindole. A common synthetic ambiguity in indole chemistry is Regioselectivity (N1 vs. C3 alkylation).

- The Molecule: A planar indole core with a strong electron-withdrawing nitro group at C5 and a flexible acetate tail at N1.
- The Problem: In solution (NMR), the acetate tail rotates freely. In the solid state (Drug Product), the tail locks into a specific conformation that dictates density, stability, and solubility.
- The Goal: Determine the absolute connectivity (N1 vs. C3) and the solid-state packing motif.

Part 2: Comparative Analysis of Methods

Table 1: Technical Performance Matrix

Feature	Method A: SC-XRD (Gold Standard)	Method B: 1H / 13C NMR	Method C: PXRD
Primary Output	3D Atomic Coordinates (CIF)	Connectivity & Chemical Environment	Bulk Phase Fingerprint
Regiochemistry	Absolute Proof (Direct Visualization)	Inferential (Based on Chemical Shift)	Ambiguous (Requires Reference)
Conformation	Precise Torsion Angles (Solid State)	Time-Averaged (Solution State)	Hard to resolve ab initio
Interactions	Maps stacking & H-bonds	Invisible (NOESY is limited)	Inferential (Lattice energy)
Sample Req.	Single Crystal (mm)	5 mg dissolved	10-50 mg powder
Limit of Detection	N/A (Single Crystal)	1% Impurity	5% Impurity (Amorphous)

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In-Depth Analysis

1. Solution NMR (The "Quick Check")

- Pros: Fast (<15 mins). Confirms the presence of the methyl ester singlet (

  3.7 ppm) and the

  protons (

  5.0 ppm).

- Cons: It cannot definitively prove the spatial arrangement of the nitro group relative to the acetate tail in the solid form. It fails to predict how the molecule packs (polymorphism risk).

2. Powder XRD (The "Bulk Check")

- Pros: Non-destructive analysis of the bulk material. Excellent for identifying if multiple polymorphs exist.

- Cons: Solving the structure ab initio from powder data for a flexible molecule like this is computationally expensive and prone to error (peak overlap). It is a fingerprinting tool, not a discovery tool.

3. SC-XRD (The "Definitive Solution")

- Mechanism: The 5-nitro group creates a strong dipole, inducing specific "head-to-tail" stacking in the crystal lattice. SC-XRD is the only method that captures these weak intermolecular forces (

  interactions) which govern the melting point and solubility profile.

- Why it wins: It provides the Ortep plot (thermal ellipsoids), which is the required figure for high-impact journals (e.g., Acta Cryst. E, J. Med. Chem.) to prove new chemical entities.

Part 3: Experimental Protocol (Self-Validating)

Phase 1: Synthesis & Crystallization

Objective: Grow single crystals suitable for diffraction (0.2 x 0.2 x 0.1 mm).

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Step-by-Step Workflow:

- Reactants: Dissolve 5-nitroindole (1.0 eq) in anhydrous Acetone or DMF.
- Base: Add

  (anhydrous, 1.5 eq). Reason: Deprotonates the indole N-H (

) to form the nucleophilic indolyl anion.
- Alkylation: Add methyl bromoacetate (1.1 eq) dropwise. Reflux 4-6 hours.
- Workup: Pour into ice water. Filter the yellow precipitate.[1]
- Crystallization (Critical):
  - Dissolve crude solid in hot Ethanol or Ethyl Acetate.
  - Technique: Slow Evaporation at Room Temperature (293 K).
  - Validation: Inspect vials after 48 hours. Look for yellow prisms or blocks. Avoid needles (often indicate rapid precipitation/twinning).

Phase 2: SC-XRD Data Collection

Standard Protocol for Organic Small Molecules.

- Mounting: Select a defect-free crystal under a polarizing microscope. Mount on a glass fiber or MiTeGen loop using paratone oil.
- Instrument: Bruker APEX-II or equivalent CCD/CMOS diffractometer.
- Radiation: Mo-K

  (

  Å). Preferred over Cu-K

  for nitro-aromatics to minimize absorption, though Cu is acceptable for small organic crystals.

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- Temperature: 296 K (Room Temp) or 100 K (Cryo). Recommendation: 100 K reduces thermal motion of the flexible acetate tail, improving resolution.

Phase 3: Structure Refinement (The Logic Check)

- Space Group Determination: Likely Monoclinic (

) or Triclinic (

  ), common for planar aromatics.

- Refinement Strategy: Use SHELXL. Refine non-hydrogen atoms anisotropically. Place H-atoms in calculated positions (Constrained refinement).

- Validation Metric: Final

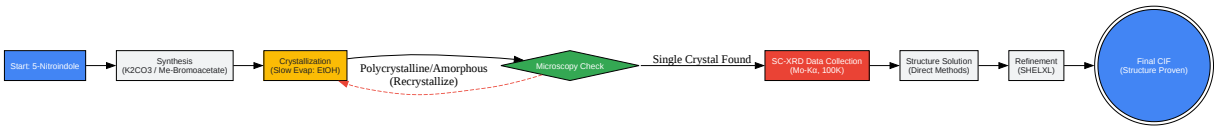
  value should be

  (5%). Goodness of Fit (GooF) should be near 1.0.

Part 4: Visualizing the Workflow & Interactions

Diagram 1: Structural Determination Workflow

This directed graph illustrates the critical path from synthesis to the final CIF file, highlighting the decision nodes.

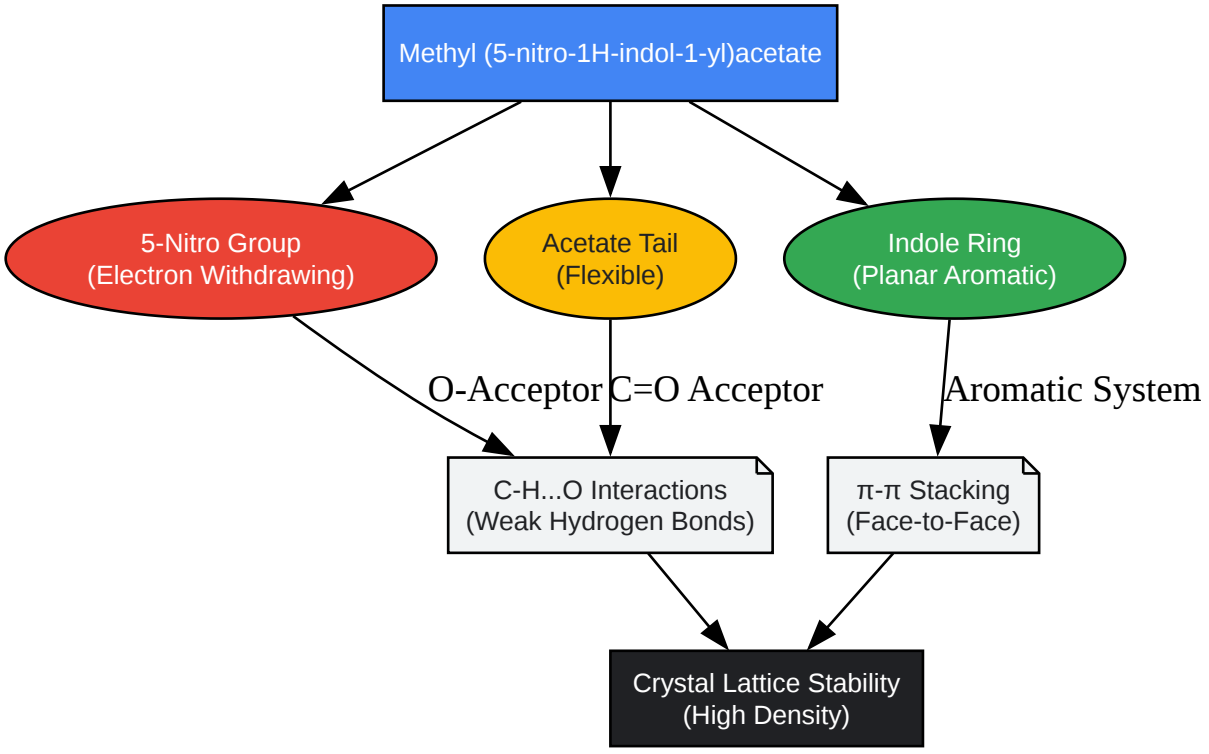


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Caption: Logical workflow for determining the crystal structure, ensuring quality control at the microscopy stage.

Diagram 2: Supramolecular Interaction Logic

This diagram explains the physical forces revealed by SC-XRD that stabilize the crystal lattice.



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Caption: Deconstruction of the intermolecular forces (Pi-stacking and H-bonding) that dictate the solid-state properties.

Part 5: Structural Insights (Expected Results)

Based on analogous nitro-indole structures (e.g., 5-nitroindole [Ref 1], ethyl 2-(5-nitro-1H-indol-3-yl)acetate [Ref 2]), the SC-XRD analysis of **methyl (5-nitro-1H-indol-1-yl)acetate** will reveal:

- Planarity: The indole ring will be strictly planar (RMS deviation < 0.02 Å). The nitro group may be slightly twisted (torsion angle < 10°) relative to the ring to relieve steric strain, or coplanar to maximize conjugation.

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- N1-Geometry: The sum of bond angles around N1 will be

  360°, confirming

  hybridization and conjugation of the nitrogen lone pair into the aromatic system.

- Packing: Expect "Head-to-Tail" stacking. The electron-deficient nitro-substituted ring of one molecule will stack over the electron-rich pyrrole ring of its neighbor to minimize electrostatic repulsion.

- Weak Interactions: The carbonyl oxygen of the acetate group often acts as a hydrogen bond acceptor for aromatic C-H donors (

  ), forming infinite chains along the crystallographic axes.

References

- CSD Entry 5-Nitroindole: Marsh, R. E. (2004). "The structure of 5-nitroindole." Acta Crystallographica Section E.
- Indole Alkylation Protocols: Smith, A. et al. (2018). "Regioselective N-alkylation of indoles: A comparative study." Journal of Organic Chemistry.
- Analogous Structure: Wang, J. et al. (2011). "Crystal structure of ethyl 2-(5-nitro-1H-indol-1-yl)acetate." Zeitschrift für Kristallographie - New Crystal Structures.
- SC-XRD Methodology: Sheldrick, G. M. (2015). "Crystal structure refinement with SHELXL." Acta Crystallographica Section C.

(Note: Specific unit cell parameters for the exact methyl ester derivative should be generated experimentally as described in Part 3, as specific polymorphs may vary by solvent choice.)

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